

Application Notes and Protocols for DFHO: Resuspension, Storage, and Optimal Use

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Compound of Interest

Compound Name: DFHO
Cat. No.: B13633030

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These application notes provide detailed protocols for the resuspension, storage, and handling of **DFHO** (Diacetylfluorescein-di(p-guanidinobenzyl) ether), a fluorogenic ligand, to ensure optimal performance in research applications. Adherence to these guidelines is critical for obtaining reproducible and reliable experimental results.

Introduction

DFHO is a cell-permeable, non-fluorescent dye that becomes highly fluorescent upon binding to specific RNA aptamers, such as Corn and Squash. This property makes it a powerful tool for imaging RNA in living cells.[1][2] The complex formed between the Corn aptamer and **DFHO** is notably photostable, allowing for quantitative measurements of RNA transcription and localization.[1][3] **DFHO** exhibits low background fluorescence and cytotoxicity, making it suitable for live-cell imaging experiments.[4] Its mechanism involves binding to the RNA aptamer, which induces a conformational change in **DFHO**, leading to a significant increase in its fluorescence emission.

Quantitative Data Summary

For ease of reference and comparison, the following table summarizes the key quantitative data for **DFHO**.

| Parameter | Value | Notes |
|---------------------------------------|---|--|
| Molecular Weight | 281.22 g/mol | Can vary slightly between batches due to hydration.[2] |
| Excitation Maximum (λ_{ex}) | 505 nm | When bound to Corn or Squash aptamer.[2] |
| Emission Maximum (λ_{em}) | 545 nm | When bound to Corn or Squash aptamer.[1][2] |
| Extinction Coefficient | 29,000 M ⁻¹ cm ⁻¹ | When bound to an aptamer.[2] |
| Binding Affinity (Kd) | 70 nM (Corn aptamer) | [2][4] |
| 54 nM (Squash aptamer) | [2] | |
| Recommended Solvents | DMSO | For high concentration stock solutions.[1][2] |
| Water (pH > 7.4) | For lower concentration stock solutions.[1] | |
| Typical Working Concentration | 10-20 μ M | For live-cell imaging.[1][4][5] |

Protocols

Reconstitution of Lyophilized DFHO

Proper reconstitution of lyophilized **DFHO** is crucial for its stability and performance. Two primary solvents are recommended:

Protocol 3.1.1: Resuspension in DMSO (Recommended for high-concentration stock)

- Preparation: Bring the vial of lyophilized **DFHO** to room temperature before opening to prevent condensation.

- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial to achieve a stock solution concentration of 10 mM.^[1] For example, to a vial containing 1 mg of **DFHO** (MW: 281.22), add 35.56 μ L of DMSO to make a 10 mM stock solution.
- **Dissolution:** Vortex the vial for at least 30 seconds to ensure the **DFHO** is completely dissolved.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4] Protect from light.

Protocol 3.1.2: Resuspension in Water (for lower-concentration stock)

- **Preparation:** Allow the vial of lyophilized **DFHO** to reach room temperature.
- **Solvent Preparation:** Prepare a slightly alkaline aqueous solution (pH > 7.4).
- **Solvent Addition:** Add the calculated volume of the alkaline water to the vial to achieve a concentration of 100 μ M.^[1]
- **Dissolution:** Gently vortex until the **DFHO** is fully dissolved.
- **pH Adjustment:** Titrate the solution back to a neutral pH to ensure stability.^[1]
- **Storage:** Use this aqueous solution fresh or store at -20°C for a limited time. It is generally recommended to prepare aqueous solutions fresh for each experiment.

Storage Conditions for Optimal Stability

The stability of **DFHO** is dependent on its form (lyophilized or in solution) and storage temperature.

| Form | Storage Temperature | Duration | Notes |
|---------------------|---------------------|---|---|
| Lyophilized | -20°C | Up to 2 years | From date of shipment.[1] |
| DMSO Stock Solution | -20°C | Up to 1 month | Protect from light.[4] |
| -80°C | Up to 6 months | Protect from light; recommended for long-term storage.[4] | |
| Aqueous Solution | -20°C | Short-term | Prone to degradation; fresh preparation is advised. |

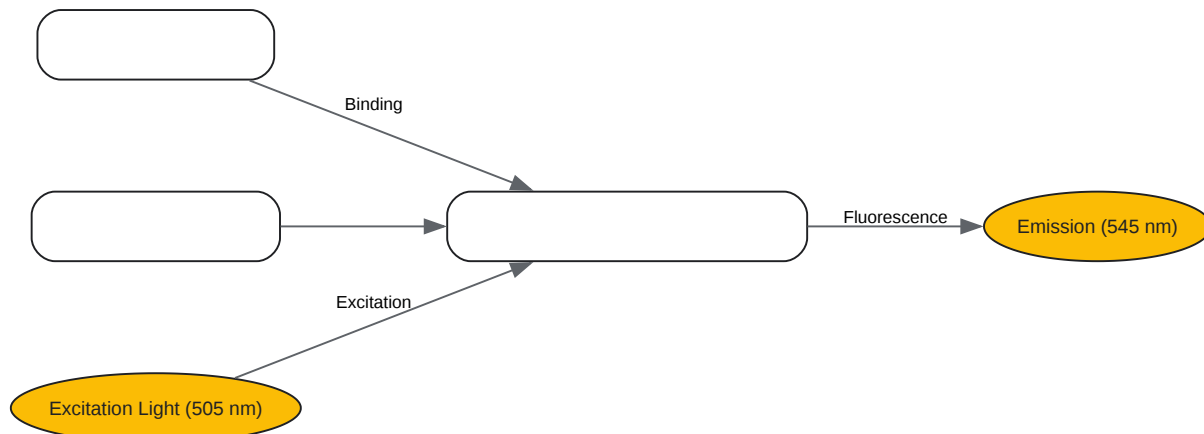
Important Considerations:

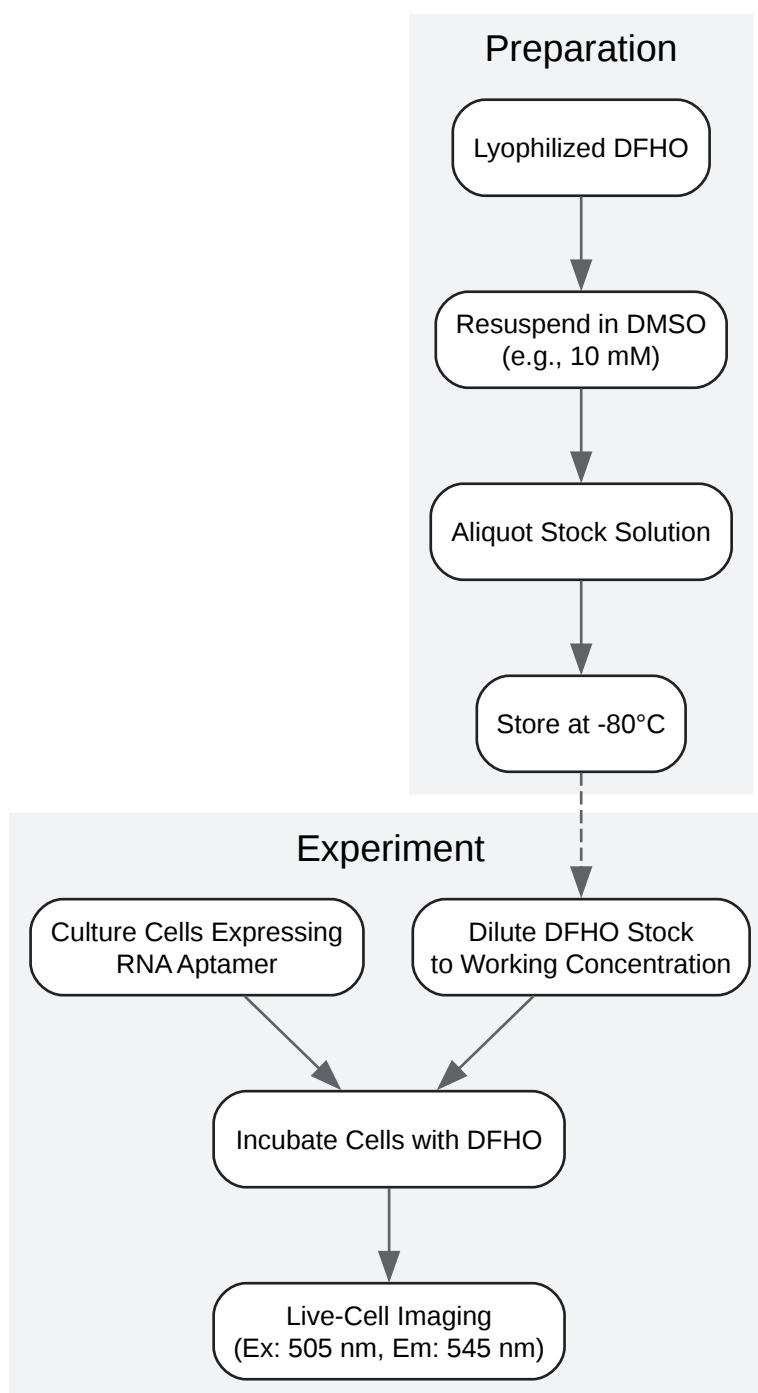
- **Light Sensitivity:** **DFHO** is light-sensitive. Always store solutions in light-protected tubes and minimize exposure to light during handling.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of stock solutions as this can lead to degradation. Aliquoting is highly recommended.

Experimental Workflow and Visualizations

DFHO-Aptamer Interaction Pathway

The following diagram illustrates the mechanism of **DFHO** fluorescence activation upon binding to its target RNA aptamer.





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References

- [1. lucernatechnologies.com \[lucernatechnologies.com\]](https://www.lucernatechnologies.com)
- [2. tocris.com \[toocris.com\]](https://www.tocris.com)
- [3. Imaging RNA polymerase III transcription using a photostable RNA-fluorophore complex - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [5. lucernatechnologies.com \[lucernatechnologies.com\]](https://www.lucernatechnologies.com)
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